

Safeguarding Your Laboratory: Proper Disposal of Diethylene Glycol Divinyl Ether

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Compound of Interest

Compound Name: Diethylene glycol divinyl ether

Cat. No.: B1630515

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. **Diethylene glycol divinyl ether** (DGDVE), a combustible liquid that may be harmful if swallowed, requires specific procedures for its safe disposal.^{[1][2]} Adherence to these guidelines minimizes risks and supports a culture of safety and environmental responsibility.

Essential Safety and Handling Protocols

Before disposal, it is crucial to handle **Diethylene Glycol Divinyl Ether** with appropriate care. Always wear protective gloves, clothing, and eye/face protection.^[2] Work in a well-ventilated area and keep the chemical away from heat, sparks, open flames, and hot surfaces.^{[2][3]} In case of a spill, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.^[2] Place the collected material into a suitable, closed container for disposal.^[2]

Quantitative Data Summary

Understanding the properties of **Diethylene Glycol Divinyl Ether** is essential for its safe management. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C8H14O3	[1]
Molecular Weight	158.19 g/mol	[3]
Boiling Point	168 °C / 334.4 °F @ 760 mmHg	[3]
Melting Point	-24 °C / -11.2 °F	[3]
Specific Gravity	0.97	[3]
Vapor Pressure	25 mmHg @ 100°C	[3]
Autoignition Temperature	190 °C / 374 °F	[3]
Acute Oral Toxicity (LD50, Rat)	3730 mg/kg	[2][3]

Step-by-Step Disposal Procedure

The proper disposal of **Diethylene Glycol Divinyl Ether** is a critical final step in its lifecycle in the laboratory. The following procedure outlines the necessary steps to ensure its safe and compliant disposal.

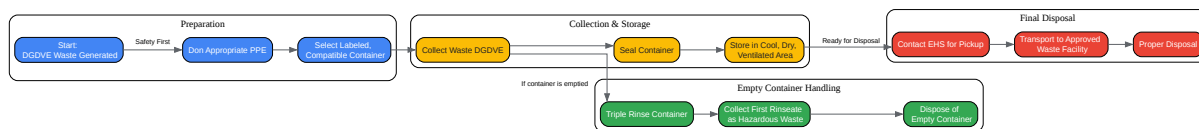
Experimental Protocol: Chemical Waste Disposal of **Diethylene Glycol Divinyl Ether**

- Personal Protective Equipment (PPE): Before handling the waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[2][4]
- Waste Collection:
 - Collect waste **Diethylene Glycol Divinyl Ether** in a designated, compatible, and properly sealed hazardous waste container.[5]
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**Diethylene Glycol Divinyl Ether**," and the approximate percentage of the contents.[5]

- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[\[2\]](#)[\[3\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)
 - Ethers as a class of chemicals can form explosive peroxides over time, so it is crucial to date the container when waste accumulation begins and to follow any institutional guidelines for peroxide-forming chemicals.[\[5\]](#)[\[6\]](#)
- Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#) This should be arranged through your institution's EHS department.
 - Do not dispose of **Diethylene Glycol Divinyl Ether** down the drain.[\[6\]](#)
- Empty Containers:
 - Thoroughly empty any containers that held **Diethylene Glycol Divinyl Ether**.
 - The first rinse of the container must be collected and disposed of as hazardous waste.[\[5\]](#)
 - Subsequent rinses for containers of less toxic chemicals may be permissible for drain disposal, but for ethers, it is best practice to consult with your EHS department.
 - Dispose of the rinsed, empty container as unused product.[\[7\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Diethylene Glycol Divinyl Ether**.



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Figure 1. Logical workflow for the disposal of **Diethylene Glycol Divinyl Ether**.

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